

Deconstructing the Certificate of Analysis: A Technical Guide to Amidosulfuron-13C2,d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amidosulfuron-13C2,d6

Cat. No.: B15140779

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) is a critical document that guarantees the quality, purity, and identity of a reference standard. This guide provides an in-depth explanation of a typical CoA for **Amidosulfuron-13C2,d6**, a stable isotope-labeled internal standard essential for quantitative analytical studies. By understanding the data and methodologies presented, users can ensure the accuracy and reliability of their experimental results.

Product Identification and General Information

The initial section of the CoA provides fundamental details about the compound and the specific batch. This information is crucial for traceability and proper handling.

Parameter	Example Data	Description
Product Name	Amidosulfuron- ¹³ C ₂ ,d ₆	The common chemical name with isotopic labeling information.
Catalogue Number	AS-C12345	A unique identifier for the product.
Lot Number	L20250101	A specific batch identifier for quality control and traceability.
Molecular Formula	C ₇ ¹³ C ₂ H ₉ D ₆ N ₅ O ₇ S ₂	The elemental composition, indicating two ¹³ C and six deuterium atoms.
Molecular Weight	377.40 g/mol	The mass of the molecule, accounting for the heavier isotopes.
CAS Number	120923-37-7 (unlabeled)	The Chemical Abstracts Service registry number for the parent compound.
Storage Conditions	-20°C, Protect from light	Recommended conditions to maintain the integrity of the compound.
Expiry Date	2027-10-24	The date until which the manufacturer guarantees the product specifications.

Quantitative Analysis: Purity and Isotopic Enrichment

This core section of the CoA presents the quantitative data that defines the quality of the standard. These values are determined through rigorous analytical testing.

Chemical Purity

Test	Method	Specification	Result
Purity by HPLC	HPLC-UV	≥98.0%	99.5%
Purity by qNMR	¹ H-NMR	≥98.0%	99.2%

Isotopic Purity

Test	Method	Specification	Result
Isotopic Enrichment	LC-MS/MS	≥99 atom % ¹³ C, ≥99 atom % D	99.6 atom % ¹³ C, 99.8 atom % D
Unlabeled Content	LC-MS/MS	≤0.5%	0.1%

Identity Confirmation

Test	Method	Result
¹ H-NMR Spectroscopy	400 MHz, DMSO-d ₆	Conforms to structure
Mass Spectrometry	ESI-MS	Conforms to structure

Residual Solvents and Water Content

Test	Method	Specification	Result
Residual Solvents	GC-HS	As per USP <467>	<0.1% Acetone
Water Content	Karl Fischer Titration	≤0.5%	0.2%

Experimental Protocols

Detailed methodologies are essential for the replication and verification of the presented data.

High-Performance Liquid Chromatography (HPLC)

- Instrument: Agilent 1260 Infinity II or equivalent
- Column: C18, 4.6 x 150 mm, 5 μm

- Mobile Phase: A: 0.1% Formic acid in Water; B: Acetonitrile
- Gradient: 20% B to 80% B over 15 minutes
- Flow Rate: 1.0 mL/min
- Detection: UV at 240 nm
- Injection Volume: 10 μ L

Quantitative Nuclear Magnetic Resonance (qNMR)

- Instrument: Bruker Avance 400 MHz or equivalent
- Solvent: Dimethyl Sulfoxide- d_6 (DMSO- d_6)
- Internal Standard: Maleic Anhydride
- Method: The purity is calculated by comparing the integral of a characteristic proton signal of the analyte with the integral of the known internal standard.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

- Instrument: Sciex Triple Quad 5500 or equivalent
- Ionization: Electrospray Ionization (ESI), Positive Mode
- Method: The sample is infused, and the mass-to-charge ratios of the labeled and unlabeled species are monitored to determine the isotopic enrichment.

Gas Chromatography-Headspace (GC-HS)

- Instrument: Agilent 7890B GC with 7697A Headspace Sampler or equivalent
- Column: DB-624, 30 m x 0.32 mm, 1.8 μ m
- Oven Program: 40°C (5 min), then 10°C/min to 240°C (5 min)
- Carrier Gas: Helium

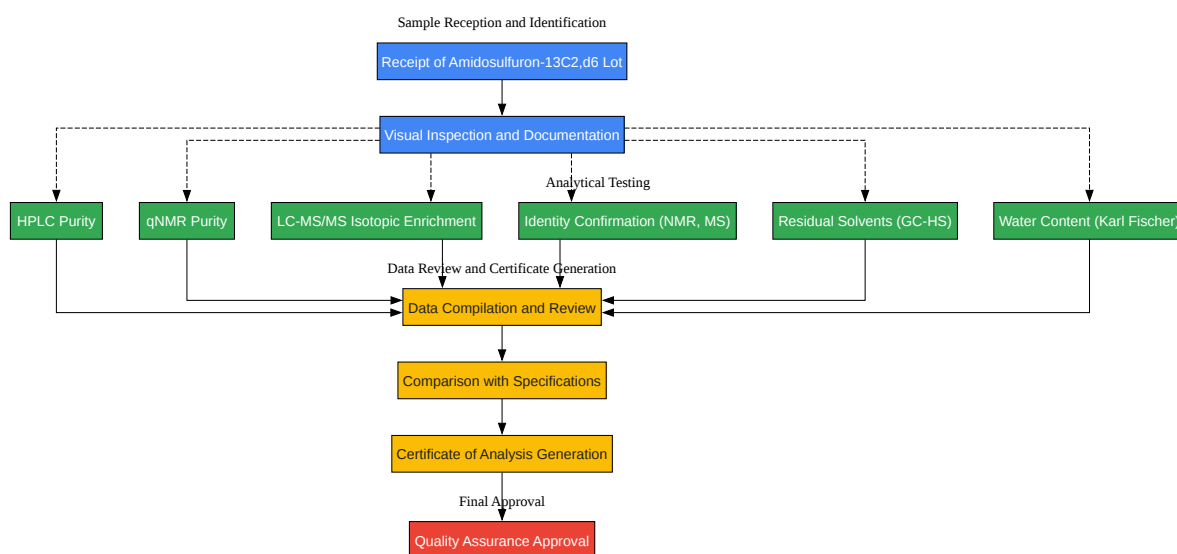
- Detection: Flame Ionization Detector (FID)

Karl Fischer Titration

- Instrument: Mettler Toledo C30 or equivalent
- Method: Coulometric titration is used to determine the water content.

Visualizations

Diagrams provide a clear visual representation of complex information, aiding in the understanding of the product and its analysis.



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Caption: Workflow for the generation of a Certificate of Analysis.

Caption: Molecular structure of Amidosulfuron with isotopic label positions indicated.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com